

Application Notes: Fosetyl-Al for the Control of Cucurbit Downy Mildew

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Compound of Interest

Compound Name: Fosetyl

Cat. No.: B095085

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Introduction

Fosetyl-Al (Aluminum tris O-ethyl phosphonate) is a systemic fungicide widely utilized for the management of diseases caused by Oomycete pathogens, including *Pseudoperonospora cubensis*, the causal agent of downy mildew in cucurbits.[1][2] Its unique mode of action, which involves both direct pathogen inhibition and stimulation of the plant's innate defense mechanisms, makes it a valuable tool in integrated disease management programs.[3][4]

Fosetyl-Al exhibits ambimobile translocation, moving both upwards (acropetally) and downwards (basipetally) within the plant's vascular system, ensuring comprehensive protection of all plant parts, including new growth.[1][5]

Mechanism of Action

Fosetyl-Al's efficacy is attributed to a dual mechanism:

- **Direct Action:** While its direct antifungal activity in vitro is considered modest, **Fosetyl-Al** can inhibit spore germination and block the development of mycelium, thereby preventing infection and sporulation.[5][6] Once absorbed by the plant, it is rapidly metabolized into phosphorous acid, which has a more direct, though still mild, effect on the pathogen.[4][6]
- **Indirect Action (Host Defense Stimulation):** The primary mode of action is the stimulation of the plant's natural defense systems.[3][7][8] This is a form of Systemic Acquired Resistance (SAR). The presence of **Fosetyl-Al** triggers a defense response in the host plant, leading to the production of defense-related compounds like phytoalexins, phenolic compounds, and

lytic enzymes.[3][9] These compounds can create a cellular environment that is inhospitable to the invading pathogen, effectively "sealing off" the pathogen in dead cells in a process known as a hypersensitive response.[6] This stimulation of the plant's immunity helps to delay the development of fungicide resistance.[1][3]

Quantitative Data Summary

The efficacy of **Fosetyl**-AI can vary based on disease pressure, the specific cucurbit crop, and the number and timing of applications.[10] The following tables summarize quantitative data from various studies.

Table 1: General Application Parameters for **Fosetyl**-AI on Cucurbits

Parameter	Recommendation	Target Pathogen	Source(s)
Formulation	80% Water Dispersible Granules (WDG) or Wettable Powder (WP)	Pseudoperonospora cubensis	[5][11]
Application Rate	2-4 kg/hectare or 60-120 gm/20 L water	Pseudoperonospora cubensis	[5][11]
Application Timing	Preventive, before or at the first sign of disease.	Pseudoperonospora cubensis	[5][12]
Application Interval	7-10 days, depending on disease pressure.	Pseudoperonospora cubensis	[12][13]
Max Applications	Up to 4 times per crop cycle.	Pseudoperonospora cubensis	[12]
Pre-Harvest Interval (PHI)	3-12 days for cucumbers and other cucurbits.	Pseudoperonospora cubensis	[11][12]

Table 2: Efficacy of Fungicides in Controlling Cucurbit Downy Mildew

Efficacy is often evaluated as a percentage reduction in disease severity compared to an untreated control.

Fungicide Active Ingredient	Efficacy Range (% Disease Control)	Crop(s) Studied	Source(s)
Fosetyl-Al	70-80%	Cucumber	[10]
Oxathiapiprolin (e.g., Orondis)	Highly Effective	Cucumber	[14][15]
Cyazofamid (e.g., Ranman)	Good to Highly Effective	Cucumber	[14][15]
Mandipropamid	70-80%	Cucumber	[10]
Metalaxyl + Mancozeb	70-80%	Cucumber	[10]
Dimethomorph	Reported as less effective in some regions due to resistance.	Cucumber	[15]
Cymoxanil	Reported as less effective in some regions due to resistance.	Cucumber	[15]

Note: A meta-analysis of studies from 2009-2018 found that, overall, fungicide use resulted in a mean of 54.0% disease control and increased marketable yields by 61.9% compared to untreated plots.[16] However, the efficacy of specific active ingredients can change over time due to the development of resistant pathogen strains.[15]

Experimental Protocols

Protocol 1: Field Efficacy Trial for **Fosetyl-Al** on Cucumber

This protocol outlines a representative methodology for evaluating the field efficacy of **Fosetyl-Al** for the control of downy mildew on cucumber (*Cucumis sativus*).

1. Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) with 4-5 replications.
- Plot Size: Each plot consists of a single row, 5-7 meters long, with a spacing of 1.5-2 meters between rows.
- Plant Material: Use a cucumber variety susceptible to downy mildew to ensure adequate disease pressure for evaluation.

2. Crop Management:

- Planting: Direct seed or transplant seedlings at the 2- to 4-leaf stage.
- Fertilization & Irrigation: Follow standard local recommendations for commercial cucumber production.
- Pest & Weed Control: Manage other pests and weeds uniformly across all plots to avoid confounding effects.

3. Treatment Application:

- Treatments:
- Untreated Control (water spray).
- **Fosetyl-Al** (e.g., 80% WDG) at a standard rate (e.g., 2.5 kg/ha).
- Other standard or experimental fungicides for comparison.
- Application Method: Use a CO₂-pressurized backpack sprayer calibrated to deliver a specific volume (e.g., 400-600 L/ha) to ensure thorough foliage coverage.
- Timing: Begin applications preventively when environmental conditions favor disease development or upon the first report of downy mildew in the region.[\[13\]](#) Continue applications on a 7-day interval for the duration of the trial.[\[13\]](#)

4. Inoculation (if natural inoculum is insufficient):

- Source: Collect fresh, sporulating leaves from infected cucumber plants.
- Spore Suspension: Wash sporangia from the abaxial leaf surface into distilled water. Adjust concentration to 1×10^4 to 5×10^4 sporangia/mL.
- Application: In the late afternoon, spray the spore suspension onto the leaves of plants in the trial until runoff. Use overhead irrigation briefly to maintain leaf wetness and promote infection.

5. Data Collection:

- **Disease Severity:** Visually assess the percentage of leaf area affected by downy mildew lesions on 10-20 randomly selected leaves from the middle of each plot.
- **Assessment Timing:** Conduct weekly assessments, beginning 5-7 days after the first signs of disease appear and continuing for 3-4 weeks.
- **Yield Data:** At the end of the season, harvest all marketable fruit from each plot and record the total number and weight.

6. Data Analysis:

- Calculate the Area Under the Disease Progress Curve (AUDPC) from the weekly severity data.
- Perform Analysis of Variance (ANOVA) on disease severity, AUDPC, and yield data.
- Use a mean separation test (e.g., Tukey's HSD) to compare treatment means at $P=0.05$.
- Calculate percent disease control for each treatment relative to the untreated control.

Visualizations

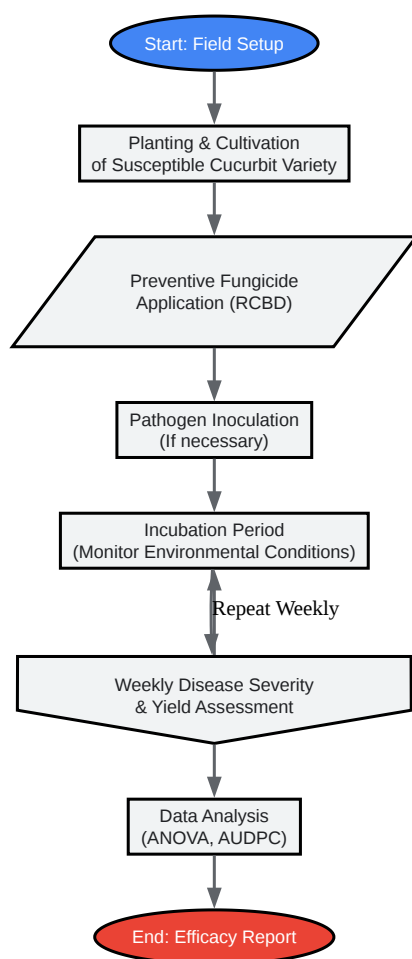
Signaling Pathway



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Caption: Dual mode of action of **Fosetyl-Al** in plants.

Experimental Workflow



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Caption: Workflow for a fungicide field efficacy trial.

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